

Personal protective equipment for handling Sodium metaborate tetrahydrate

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Compound of Interest

Compound Name: Sodium metaborate tetrahydrate

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Essential Safety and Handling Guide for Sodium Metaborate Tetrahydrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Sodium Metaborate Tetrahydrate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Personal Protective Equipment (PPE)

When handling **Sodium Metaborate Tetrahydrate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Engineering Controls:

- **Ventilation:** Use in a well-ventilated area. Facilities should be equipped with adequate ventilation to keep airborne concentrations low.^{[1][2]}
- **Eyewash and Safety Shower:** An eyewash facility and a safety shower must be readily accessible in the immediate work area.^{[1][3]}

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]

Skin Protection:

- Gloves: Wear appropriate protective gloves to prevent skin exposure.[1][2] The suitability and durability of the glove type depend on usage. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended. For brief contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) is recommended.[5]
- Clothing: Wear appropriate protective clothing, such as a lab coat or long-sleeved clothing, to prevent skin exposure.[1][3]

Respiratory Protection:

- In situations where dust generation is unavoidable and exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][4][6] Follow OSHA respirator regulations found in 29 CFR 1910.134.[1]

Exposure Limits and Physical Properties

The following table summarizes key quantitative safety data and physical properties for **Sodium Metaborate Tetrahydrate**.

Parameter	Value	Reference
Occupational Exposure Limit (OEL)	Rio Tinto recommends an internal OEL of 1 mg B/m ³ .	[6]
ACGIH TLV (for Borate Compounds, Inorganic)	TWA: 2 mg/m ³ (Inhalable fraction), STEL: 6 mg/m ³ (Inhalable fraction)	[7]
Oral LD50 (Rat)	2330 mg/kg	[1]
pH	10.6 (0.1% solution), 11.1 (1.0% solution), 11.5 (4.0% solution)	[7]
Water Solubility	41.9% at 20°C, 109.8% at 100°C	[6]

Standard Operating Procedures

Handling:

- Read and understand all safety precautions before handling.[8]
- Avoid contact with eyes, skin, and clothing.[1][8]
- Minimize dust generation and accumulation.[1]
- Use only in a well-ventilated area or outdoors.[2][8]
- Wash hands and any exposed skin thoroughly after handling.[1][9]
- Do not eat, drink, or smoke in work areas.[2][6]

Storage:

- Store in a cool, dry, well-ventilated area.[1]
- Keep the container tightly closed and in its original container.[1][2]

- Store away from incompatible substances such as strong acids and metals.[\[1\]](#)[\[4\]](#)[\[6\]](#)

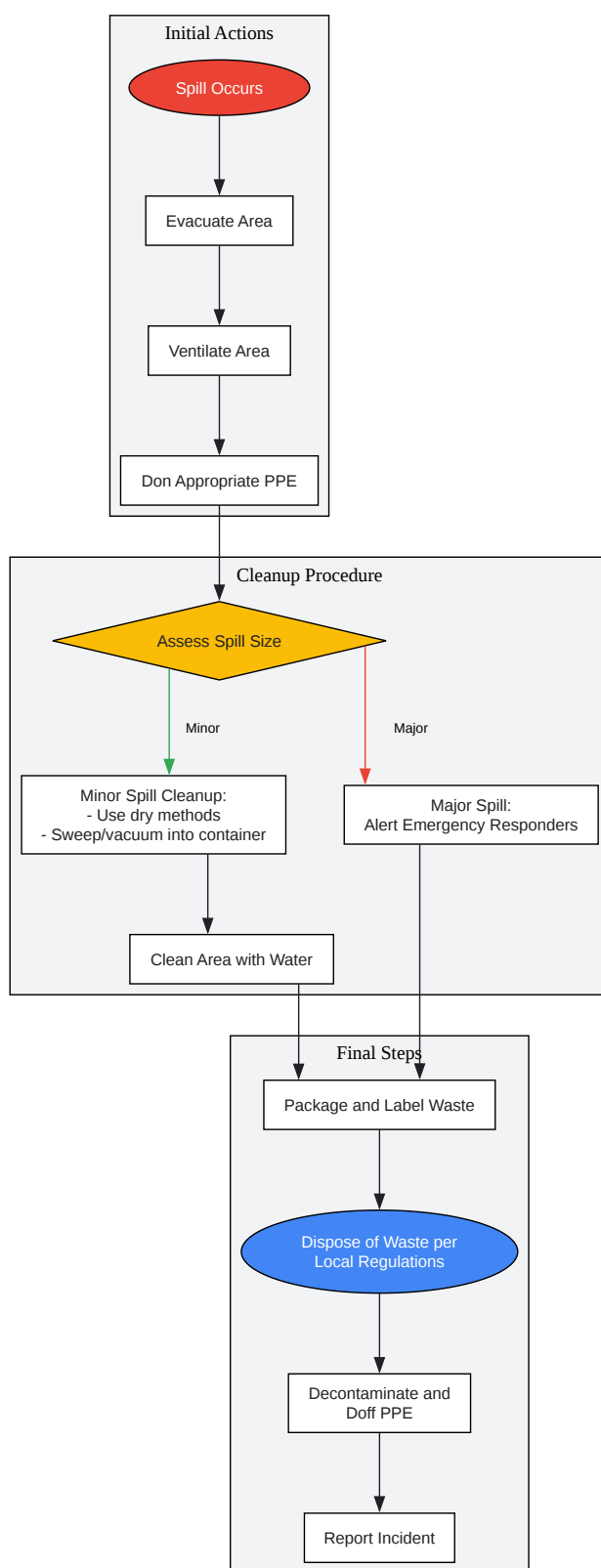
Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Evacuate: Evacuate unnecessary personnel from the area.[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[8\]](#)
- Personal Protection: Use proper personal protective equipment as outlined in the PPE section.[\[1\]](#)[\[8\]](#)
- Containment and Cleanup:
 - For minor spills, use dry clean-up procedures and avoid generating dust.[\[5\]](#)
 - Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#)[\[5\]](#)
 - Clean the spill area with water.[\[8\]](#)
- Emergency Contact: For major spills, alert emergency responders and inform them of the location and nature of the hazard.[\[5\]](#)

Disposal:

- Dispose of waste material and contaminated packaging in accordance with local, state, and federal regulations.[\[5\]](#)[\[10\]](#)
- Do not allow the chemical to enter drains or sewers.[\[8\]](#)[\[10\]](#)
- Surplus and non-recyclable solutions can be offered to a licensed disposal company.[\[11\]](#)



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Caption: Workflow for handling a **Sodium metaborate tetrahydrate** spill.

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